

In-Depth Technical Guide: 5-Amino-N,2-dimethylbenzenesulfonamide (CAS 6274-17-5)

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Compound of Interest

Compound Name:	5-Amino-n,2-dimethylbenzenesulfonamide
Cat. No.:	B112857

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the properties and safety data for **5-Amino-N,2-dimethylbenzenesulfonamide**, identified by the CAS number 6274-17-5. Due to the limited availability of published experimental data, this document focuses on the foundational chemical and safety information.

Core Properties

5-Amino-N,2-dimethylbenzenesulfonamide is a sulfonamide derivative. While specific, experimentally determined physicochemical data is not widely available in the public domain, some core properties have been reported by chemical suppliers.

Property	Value	Source
CAS Number	6274-17-5	Combi-Blocks[1]
Molecular Formula	C ₈ H ₁₂ N ₂ O ₂ S	CymitQuimica, BenchChem
Molecular Weight	200.26 g/mol	CymitQuimica, BenchChem
Synonyms	Not specified	Combi-Blocks[1]

Safety Data Sheet Summary

The following safety information is derived from the Safety Data Sheet provided by Combi-Blocks.^[1] It is crucial to consult the full Safety Data Sheet before handling this chemical.

Hazards Identification

- GHS Pictograms: Not specified in the provided SDS.
- GHS Signal Word: Not specified in the provided SDS.
- GHS Hazard Statements: Not specified in the provided SDS.
- GHS Precautionary Statements: Not specified in the provided SDS.

Note: The absence of specific GHS classifications in the available documentation does not imply that the substance is non-hazardous. Standard laboratory safety precautions should always be observed.

First-Aid Measures

- In case of eye contact: Immediately flush with plenty of water.
- In case of skin contact: Wash off with soap and plenty of water.
- If inhaled: Move person into fresh air.
- If swallowed: Rinse mouth with water.

Handling and Storage

- Handling: Normal measures for preventive fire protection.
- Storage: Keep container tightly closed in a dry and well-ventilated place.

Personal Protective Equipment

- Eye/face protection: Use equipment for eye protection tested and approved under appropriate government standards such as NIOSH (US) or EN 166(EU).
- Skin protection: Handle with gloves.

- Respiratory protection: Respiratory protection is not required. Where protection from nuisance levels of dusts are desired, use type N95 (US) or type P1 (EN 143) dust masks.

Experimental Protocols

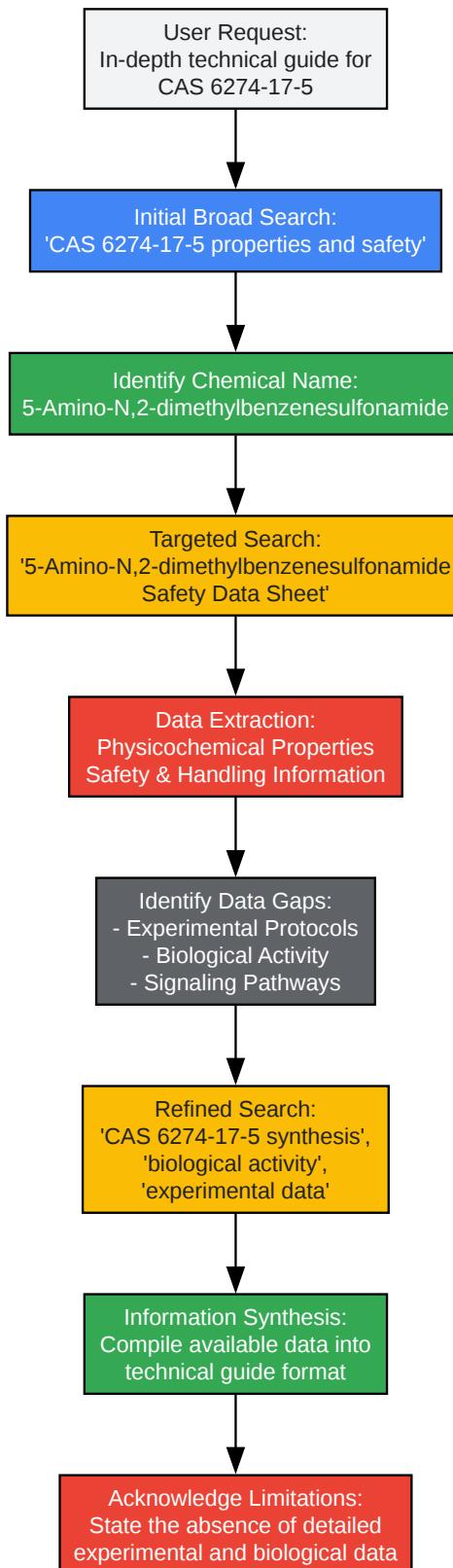
As of the latest literature review, detailed experimental protocols for the synthesis or biological application of **5-Amino-N,2-dimethylbenzenesulfonamide** (CAS 6274-17-5) are not readily available in peer-reviewed scientific journals or patent literature.

Biological Activity and Signaling Pathways

Currently, there is no publicly available research detailing the specific biological activity or associated signaling pathways for **5-Amino-N,2-dimethylbenzenesulfonamide**. The broader class of sulfonamides is known for a wide range of biological activities, including antimicrobial and anticancer effects, but specific data for this compound is lacking.

Logical Relationships in Chemical Data Retrieval

The process of gathering information on a specific chemical compound like CAS 6274-17-5 often involves a hierarchical search strategy. The following diagram illustrates this logical workflow.



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References

- 1. combi-blocks.com [combi-blocks.com]
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